

Methyl Formate: A Comprehensive Technical Guide to its Physical Constants and Data

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Compound of Interest

Compound Name: Methyl piliformate

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Introduction

Methyl formate (HCOOCH_3), also known as methyl methanoate, is the simplest carboxylic acid ester. It is a colorless, volatile liquid with a characteristic ethereal odor.^[1] Due to its versatile properties, it finds applications as a solvent, a blowing agent for foams, a fumigant, and a precursor in various chemical syntheses.^{[1][2]} A thorough understanding of its physical constants is paramount for its safe handling, application, and for the design and optimization of processes in which it is utilized. This guide provides an in-depth overview of the key physical constants of methyl formate, supported by detailed experimental methodologies.

Core Physical and Chemical Properties

A summary of the fundamental physical and chemical identifiers for methyl formate is presented below.

Property	Value	Reference
Molecular Formula	C ₂ H ₄ O ₂	[3][4][5]
Molecular Weight	60.05 g/mol	[3][4][5][6][7]
CAS Number	107-31-3	[8][9][10]
Appearance	Colorless liquid	[1][5][6]
Odor	Pleasant, ethereal	[1][4][6]

Tabulated Physical Constants

The following tables provide a detailed compilation of the key physical constants of methyl formate, crucial for experimental and industrial applications.

Thermodynamic Properties

Property	Value	Conditions	Reference
Boiling Point	32 °C (305 K; 90 °F)	at 760 mmHg	[1][6]
Melting Point	-100 °C (-148 °F; 173 K)	[1][6][8][11]	
Heat of Vaporization	27.9 kJ/mol	[12]	

Physical Properties

Property	Value	Conditions	Reference
Density	0.98 g/cm ³	at 20 °C	[1][6]
Vapor Pressure	634 hPa (476 mmHg)	at 20 °C	[1][6]
Vapor Density	2.1 (vs air)	[4][8][11]	
Refractive Index	1.343	at 20 °C	[3][4][8][11]
Surface Tension	24.1 mN/m	at 20 °C	
Viscosity	0.35 cP	at 20 °C	

Solubility Data

Solvent	Solubility	Conditions	Reference
Water	30% (300 g/L)	at 20 °C	[1][4][6]
Ethanol	Miscible	[2][4]	
Diethyl Ether	Miscible	[6]	
Chloroform	Soluble	[2][4]	

Safety and Flammability Data

Property	Value	Reference
Flash Point	-19 °C (-2 °F)	[6][7][8][13]
Autoignition Temperature	449 °C (840 °F)	[6][11]
Flammability Limits in Air	5 - 23% (by volume)	[4][8][13][14]

Experimental Protocols

The accurate determination of physical constants is fundamental to chemical research. Below are detailed methodologies for measuring some of the key properties of methyl formate.

Determination of Boiling Point (Distillation Method)

The boiling point of a volatile liquid like methyl formate can be accurately determined using simple distillation.[1]

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer (with appropriate range)

- Heating mantle or water bath
- Boiling chips

Procedure:

- Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to ensure it measures the temperature of the vapor in equilibrium with the boiling liquid.
- Place a known volume of methyl formate and a few boiling chips into the distillation flask.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.[\[1\]](#)
- The pressure at which the determination is made should also be recorded, as boiling point is pressure-dependent.

Determination of Density (Pycnometer Method)

The density of a liquid can be determined with high precision using a pycnometer.[\[10\]](#)

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Constant temperature bath

Procedure:

- Clean and dry the pycnometer thoroughly and determine its mass (m_1).
- Fill the pycnometer with distilled water of a known temperature and determine the mass (m_2). The volume of the pycnomor can be calculated using the known density of water at that temperature.

- Empty and dry the pycnometer, then fill it with methyl formate at the same temperature and determine the mass (m_3).
- The mass of the methyl formate is ($m_3 - m_1$).
- The density is calculated by dividing the mass of the methyl formate by the volume of the pycnometer.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

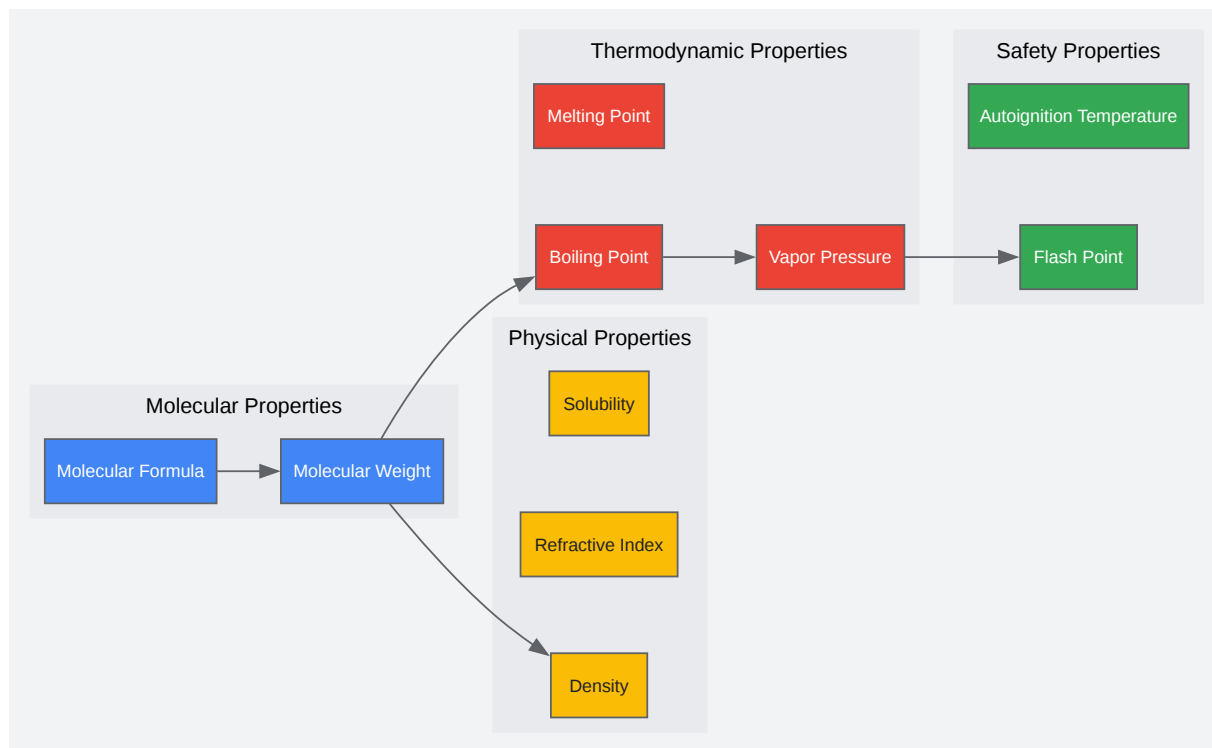
Apparatus:

- Abbe refractometer
- Constant temperature water circulator

Procedure:

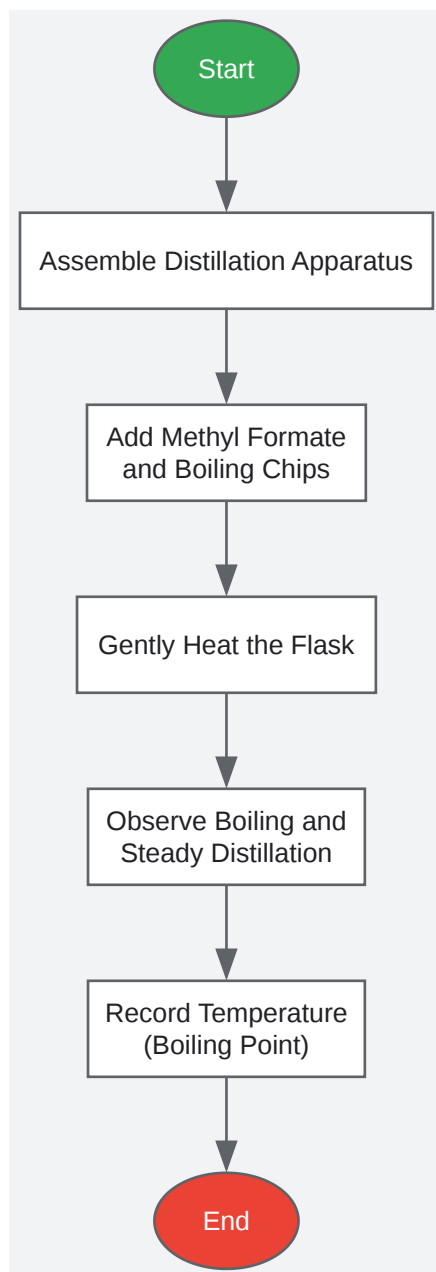
- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Ensure the prism surfaces are clean and dry.
- Apply a few drops of methyl formate to the surface of the prism.
- Close the prisms and allow the sample to reach thermal equilibrium with the instrument, which is maintained at a constant temperature (typically 20 °C).
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale.

Mandatory Visualizations



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Caption: Interrelationship of Methyl Formate's Physical Properties.



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Caption: Workflow for Boiling Point Determination by Distillation.

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References

- [1. vernier.com \[vernier.com\]](#)
- [2. athabasca.ca \[athabasca.ca\]](#)
- [3. przyrbwn.icm.edu.pl \[przyrbwn.icm.edu.pl\]](#)
- [4. youtube.com \[youtube.com\]](#)
- [5. pennwest.edu \[pennwest.edu\]](#)
- [6. pubs.aip.org \[pubs.aip.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. scribd.com \[scribd.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. mt.com \[mt.com\]](#)
- [11. srd.nist.gov \[srd.nist.gov\]](#)
- [12. elearn.almamonuc.edu.iq \[elearn.almamonuc.edu.iq\]](#)
- [13. scribd.com \[scribd.com\]](#)
- [14. chem.ucalgary.ca \[chem.ucalgary.ca\]](#)
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